

Chemical structure and properties of Kanamycin A Sulfate

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Compound of Interest

Compound Name: *Kanamycin A Sulfate*

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Kanamycin A Sulfate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the chemical structure, physicochemical properties, and biological activity of **Kanamycin A Sulfate**. The information is intended to support research, scientific, and drug development endeavors related to this important aminoglycoside antibiotic.

Chemical Structure and Identity

Kanamycin A is an aminoglycoside antibiotic isolated from the bacterium *Streptomyces kanamyceticus*. It consists of two amino sugars glycosidically linked to a central 2-deoxystreptamine moiety. The sulfate salt of Kanamycin A enhances its stability and solubility.

IUPAC Name: (2R,3S,4S,5R,6R)-2-(aminomethyl)-6-[(1R,2R,3S,4R,6S)-4,6-diamino-3-[(2S,3R,4S,5S,6R)-4-amino-3,5-dihydroxy-6-(hydroxymethyl)oxan-2-yl]oxy-2-hydroxycyclohexyl]oxyoxane-3,4,5-triol;sulfuric acid[1]

CAS Number: 25389-94-0[2]

Chemical Formula: $C_{18}H_{36}N_4O_{11} \cdot H_2SO_4$ [2] or $C_{18}H_{38}N_4O_{15}S$ [1][3]

Molecular Weight: 582.58 g/mol [2]

Physicochemical Properties

A summary of the key physicochemical properties of **Kanamycin A Sulfate** is presented in the table below.

Property	Value	References
Appearance	White to off-white, odorless, crystalline powder	[4][5]
Melting Point	Decomposes above 250 °C	[2][4][5]
Solubility	Freely soluble in water (up to 100 mg/mL); Practically insoluble in alcohol, acetone, chloroform, and ether.	[2][4][6]
pKa	6.40, 7.55, 8.40, 9.40 (Uncertain)	[7]
pH (1% aqueous solution)	6.5 - 8.5	[8]
Stability	Aqueous stock solutions are stable for approximately 5 days at 37°C and can be stored long-term at 2-8°C. Stable for 24 hours at room temperature in most IV infusion fluids.	[4][8]

Mechanism of Action

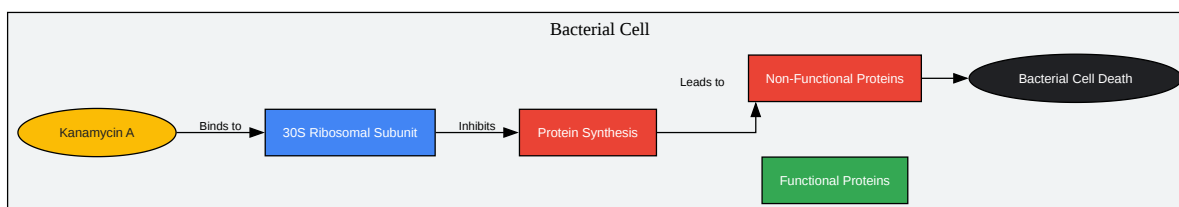
Kanamycin A Sulfate exerts its bactericidal effect by inhibiting protein synthesis in susceptible bacteria. The mechanism involves a series of steps that ultimately lead to the production of non-functional proteins and cell death.

The primary target of Kanamycin A is the 30S ribosomal subunit. It binds to a specific site on the 16S rRNA and the S12 protein within the 30S subunit.[3] This binding event interferes with

the translation process in several ways:

- **Inhibition of Initiation Complex Formation:** Kanamycin A blocks the proper assembly of the ribosomal subunits with mRNA, preventing the initiation of protein synthesis.
- **mRNA Misreading:** The binding of Kanamycin A induces a conformational change in the ribosome, leading to the misreading of the mRNA codon by the tRNA anticodon. This results in the incorporation of incorrect amino acids into the growing polypeptide chain.
- **Inhibition of Translocation:** Kanamycin A hinders the movement of the ribosome along the mRNA molecule, a process known as translocation, which is essential for the elongation of the polypeptide chain.

The culmination of these effects is the production of aberrant and non-functional proteins, which disrupts essential cellular processes and leads to bacterial cell death.



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Caption: Mechanism of action of Kanamycin A.

Antibacterial Activity

Kanamycin A Sulfate is a broad-spectrum antibiotic effective against a range of Gram-positive and Gram-negative bacteria. Its activity is quantified by the Minimum Inhibitory Concentration (MIC), which is the lowest concentration of the antibiotic that prevents visible growth of a microorganism.

Bacterial Species	Strain	MIC (µg/mL)	References
Mycobacterium tuberculosis	H37Rv	1	[9]
Mycobacterium spp.	Kirchbergand	5	[9]
Mycobacterium spp.	Various strains	1-5	[6][9]
Staphylococcus aureus	0.024 (w/w%)	[10]	
Pseudomonas aeruginosa	0.049 (w/w%)	[10]	

Experimental Protocols

Determination of Minimum Inhibitory Concentration (MIC) by Broth Microdilution

This protocol outlines the steps for determining the MIC of **Kanamycin A Sulfate** using the broth microdilution method in a 96-well microtiter plate.

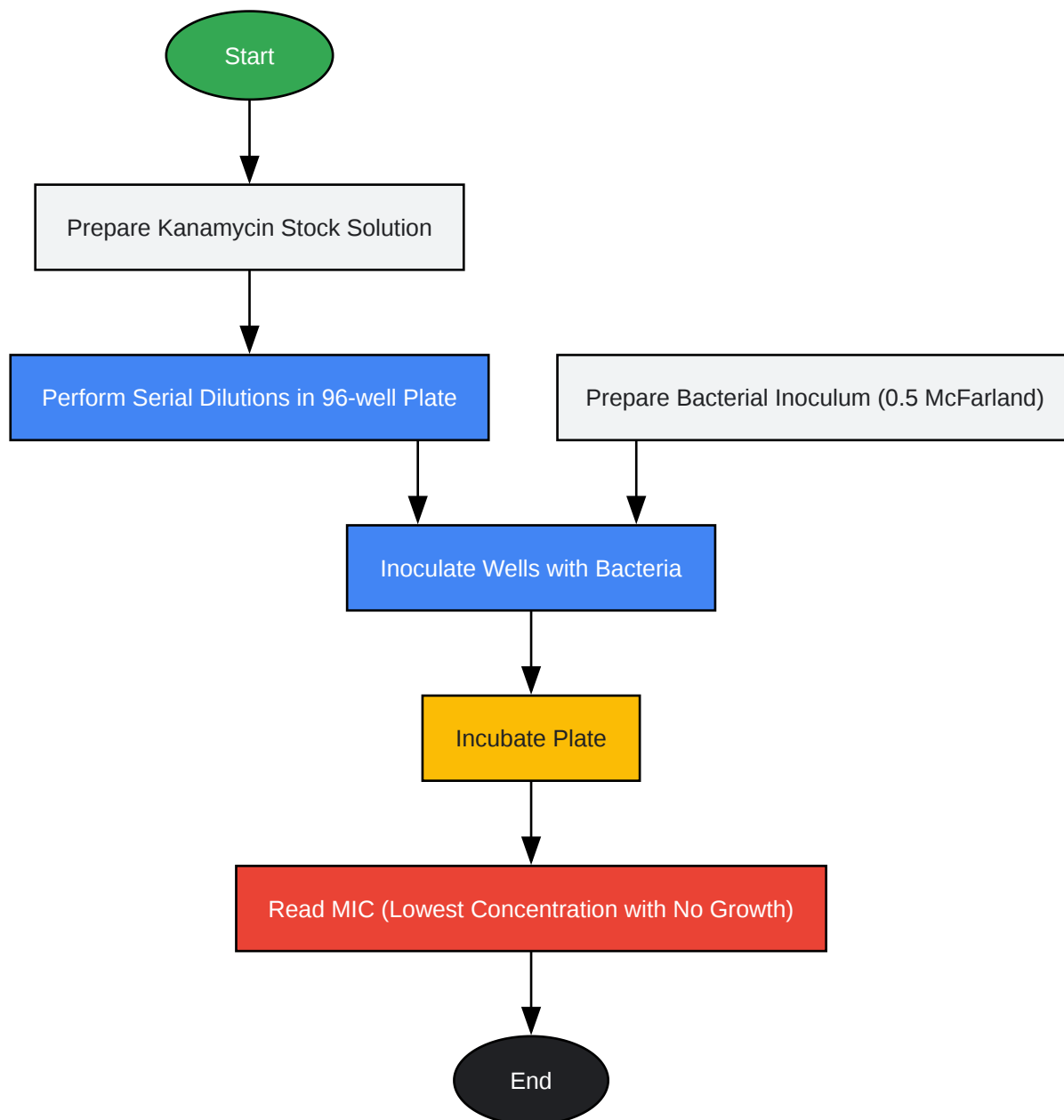
Materials:

- **Kanamycin A Sulfate**
- Sterile 96-well microtiter plates
- Appropriate bacterial growth medium (e.g., Mueller-Hinton Broth)
- Bacterial strain to be tested
- Sterile saline or phosphate-buffered saline (PBS)
- 0.5 McFarland turbidity standard
- Spectrophotometer
- Incubator

Procedure:

- Preparation of **Kanamycin A Sulfate** Stock Solution: Prepare a concentrated stock solution of **Kanamycin A Sulfate** in sterile water. The concentration should be at least 10 times the highest concentration to be tested.
- Preparation of Bacterial Inoculum:
 - From a fresh culture of the test organism, pick several colonies and suspend them in sterile saline.
 - Adjust the turbidity of the bacterial suspension to match the 0.5 McFarland standard (approximately 1.5×10^8 CFU/mL).
 - Dilute the adjusted bacterial suspension in the growth medium to achieve a final concentration of approximately 5×10^5 CFU/mL in the wells of the microtiter plate.
- Serial Dilution in Microtiter Plate:
 - Add 100 μ L of sterile growth medium to wells 2 through 12 of a 96-well plate.
 - Add 200 μ L of the **Kanamycin A Sulfate** working solution (at twice the desired highest final concentration) to well 1.
 - Perform a two-fold serial dilution by transferring 100 μ L from well 1 to well 2, mixing, and then transferring 100 μ L from well 2 to well 3, and so on, up to well 10. Discard 100 μ L from well 10.
 - Well 11 serves as a growth control (no antibiotic).
 - Well 12 serves as a sterility control (no bacteria).
- Inoculation: Add 100 μ L of the diluted bacterial suspension to wells 1 through 11.
- Incubation: Incubate the plate at the appropriate temperature and duration for the specific bacterial strain (typically 35-37°C for 18-24 hours).

- Reading Results: The MIC is the lowest concentration of **Kanamycin A Sulfate** at which there is no visible growth of bacteria.



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Caption: Workflow for MIC determination.

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